

Application Note: Protocol for the Extraction of Methoxyfenozide-d9 from Environmental Samples

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Compound of Interest

Compound Name: *Methoxyfenozide-d9*

CAS No.: 2469014-53-5

Cat. No.: B15555728

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Methoxyfenozide is a diacylhydrazine insecticide that acts as an insect growth regulator by mimicking the action of the molting hormone 20-hydroxyecdysone.[1] Due to its application in agriculture, monitoring its presence and the concentration of its metabolites in environmental samples is crucial for assessing environmental fate and ensuring regulatory compliance.

Methoxyfenozide-d9, a deuterated internal standard, is commonly used for the accurate quantification of methoxyfenozide in various matrices by compensating for matrix effects and variations in extraction efficiency. This application note provides detailed protocols for the extraction of **Methoxyfenozide-d9** from water and soil/sediment samples, primarily employing Solid-Phase Extraction (SPE) and a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach. Subsequent analysis is typically performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for its high sensitivity and specificity.[2]

Quantitative Data Summary

The following tables summarize the performance of the described methods for the analysis of methoxyfenozide, which is directly applicable to its deuterated standard, **Methoxyfenozide-d9**.

Table 1: Method Performance in Water Samples

Parameter	Value	Reference
Limit of Quantitation (LOQ)	0.05 µg/L	[3]
Validated Concentration Range	0.05 - 1.0 µg/L	[3]
Average Recovery	83.5% - 110.3%	[2]
Limit of Detection (LOD)	0.004 ppm	

Table 2: Method Performance in Soil and Sediment Samples

Parameter	Value	Reference
Limit of Quantitation (LOQ)	0.010 µg/g	
Validated Concentration Range	0.010 - 1.0 µg/g	
Average Recovery	98.1% - 102.8%	
Limit of Detection (LOD)	0.012 ppm	

Experimental Protocols

Extraction of Methoxyfenozide-d9 from Water Samples using Solid-Phase Extraction (SPE)

This protocol is adapted from the EPA method for the determination of methoxyfenozide and its degradates in water.

Materials and Reagents:

- Milli-Q or HPLC grade water

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (96%)
- Hydrochloric acid (1.0 N)
- Strata-X polymeric sorbent SPE cartridges
- Glass vials (45-mL) with PTFE-lined caps or 50-mL polypropylene centrifuge tubes
- TurboVap evaporator or equivalent
- Positive-displacement pipettes

Procedure:

- Sample Preparation:
 - Measure a 10.0-mL aliquot of the water sample and place it into a 45-mL glass vial or a 50-mL polypropylene centrifuge tube.
 - Acidify the sample with 1.0 N hydrochloric acid solution.
- SPE Cartridge Conditioning:
 - Condition a Strata-X polymeric sorbent SPE cartridge by passing methanol followed by HPLC grade water.
- Sample Loading:
 - Load the acidified water sample onto the conditioned SPE cartridge at a flow rate of approximately 1 mL/min. Discard the eluate.
- Washing:
 - Wash the sample vial with a 1.0-mL aliquot of a solution containing 60% water, 40% methanol, and 0.1% formic acid.

- Transfer this wash solution to the SPE cartridge and pull it through at approximately 1 mL/min, discarding the eluate.
- Dry the SPE cartridge under full vacuum for about 5 minutes.
- Elution:
 - Elute the analytes from the SPE cartridge with two 1.0-mL aliquots of acetonitrile at a flow rate of approximately 1 mL/min.
 - Collect the eluate in a 12-mL culture tube.
- Solvent Evaporation and Reconstitution:
 - Evaporate the acetonitrile to dryness at approximately 40 °C using a gentle stream of nitrogen.
 - Reconstitute the residue with 1.0 mL of a solution containing 70% water and 30% acetonitrile with 0.1% formic acid.
- Analysis:
 - Transfer the reconstituted sample to an autosampler vial for analysis by LC-MS/MS.

Extraction of Methoxyfenozide-d9 from Soil and Sediment Samples using a Modified QuEChERS Method

This protocol is based on a method for the extraction of methoxyfenozide and its metabolites from soil and sediment.

Materials and Reagents:

- Milli-Q or HPLC grade water
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)

- Hydrochloric acid (1.0 N and 0.1 N)
- Formic acid
- 45-mL vials with PTFE-lined caps or 50-mL polypropylene centrifuge tubes
- Reciprocating shaker
- Centrifuge
- Positive-displacement pipettes
- Strata-X polymeric sorbent SPE cartridges (for cleanup)

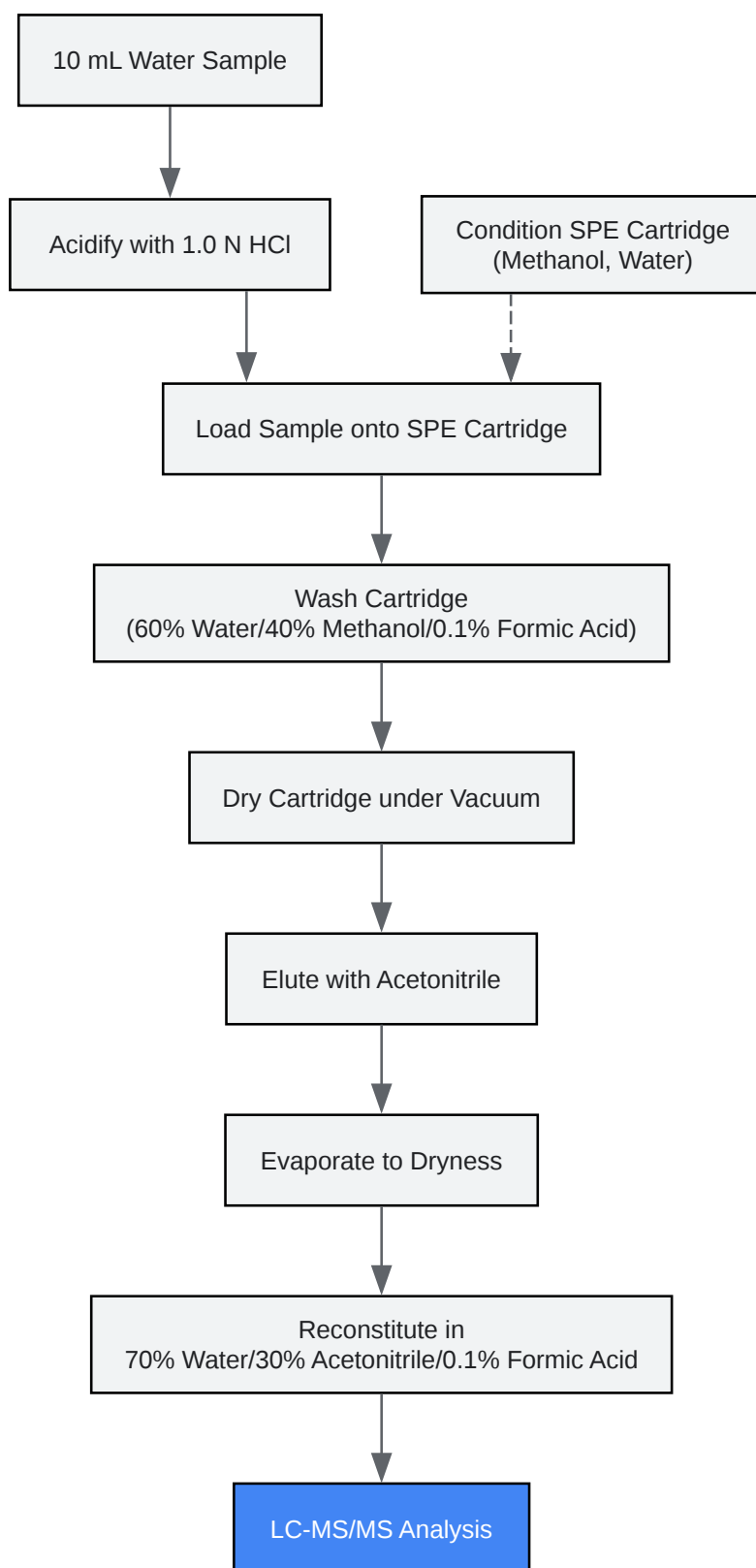
Procedure:

- Sample Preparation:
 - Weigh 5.0 ± 0.05 g of the soil or sediment sample into a 45-mL vial or a 50-mL polypropylene centrifuge tube.
- Extraction:
 - Add 15 mL of an extraction solution of 90% methanol / 10% 1.0 N hydrochloric acid to the sample vial.
 - Cap the vial, vortex mix for about 10 seconds, and then shake on a reciprocating shaker for a minimum of 30 minutes at approximately 180 excursions/minute.
 - Centrifuge the sample for approximately 5 minutes at about 2000 rpm.
 - Transfer the supernatant (extract) to a 50-mL graduated mixing cylinder or a 50-mL polypropylene centrifuge tube.
 - Repeat the extraction step by adding another 15 mL of the extraction solution to the original sample, shaking for an additional 30 minutes.
 - Centrifuge again and combine the second extract with the first one.

- Adjust the volume of the combined extracts to 40.0 mL using the extraction solution. Stopper and mix thoroughly.
- Cleanup (SPE):
 - Take a 1.0 mL aliquot of the combined extract and dilute it with water.
 - Load the diluted extract onto a pre-conditioned Strata-X polymeric sorbent SPE cartridge.
 - Wash the cartridge with 1 mL of a 60% water / 40% methanol / 0.1% formic acid solution, discarding the eluate. Dry the cartridge under vacuum for 5 minutes.
 - Elute the analytes with two 750-μL aliquots of acetonitrile, collecting the eluate.
- Solvent Evaporation and Reconstitution:
 - Evaporate the eluate to dryness and reconstitute the residue in a suitable volume of a solution compatible with the LC-MS/MS mobile phase (e.g., 70% water / 30% acetonitrile with 0.1% formic acid).
- Analysis:
 - Transfer the final extract to an autosampler vial for LC-MS/MS analysis.

Visualizations

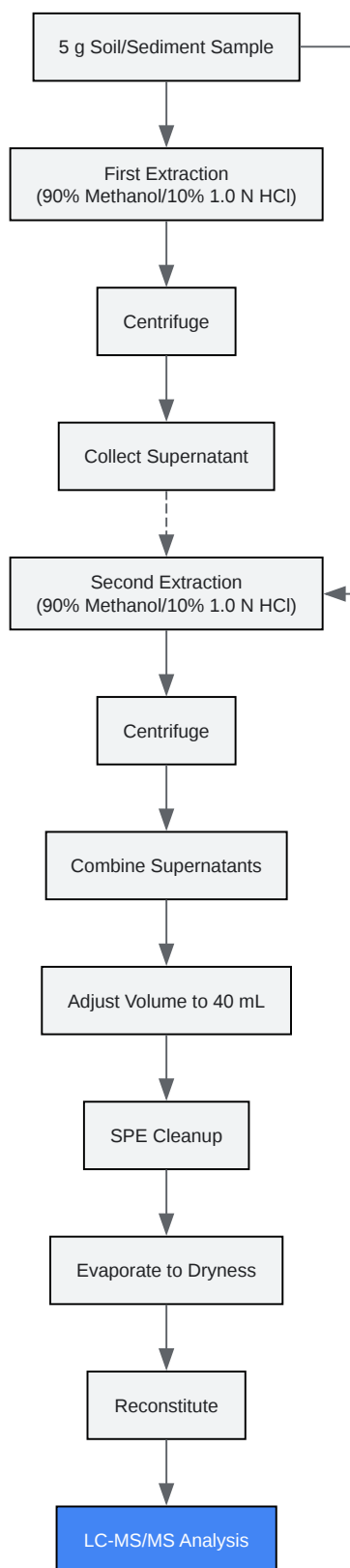
Experimental Workflow for Water Sample Extraction



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Caption: Workflow for **Methoxyfenozide-d9** extraction from water samples.

Experimental Workflow for Soil/Sediment Sample Extraction



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Caption: Workflow for **Methoxyfenozide-d9** extraction from soil/sediment.

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References

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